

Application Notes and Protocols: Preparation of Piritrexim Stock Solution using DMSO

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Compound of Interest

Compound Name: *Piritrexim*
CAS No.: 72732-56-0; 79483-69-5
Cat. No.: B15610483

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Piritrexim, a potent and lipophilic inhibitor of dihydrofolate reductase (DHFR), is a crucial tool in cancer research and for studying folate metabolism.^{[1][2]} Accurate and reproducible experimental results hinge on the correct preparation and storage of **piritrexim** stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for dissolving **piritrexim** due to its high solvating power for lipophilic compounds. This document provides detailed protocols for the preparation, storage, and handling of **piritrexim** stock solutions in DMSO, tailored for professionals in research and drug development.

Physicochemical Properties of Piritrexim

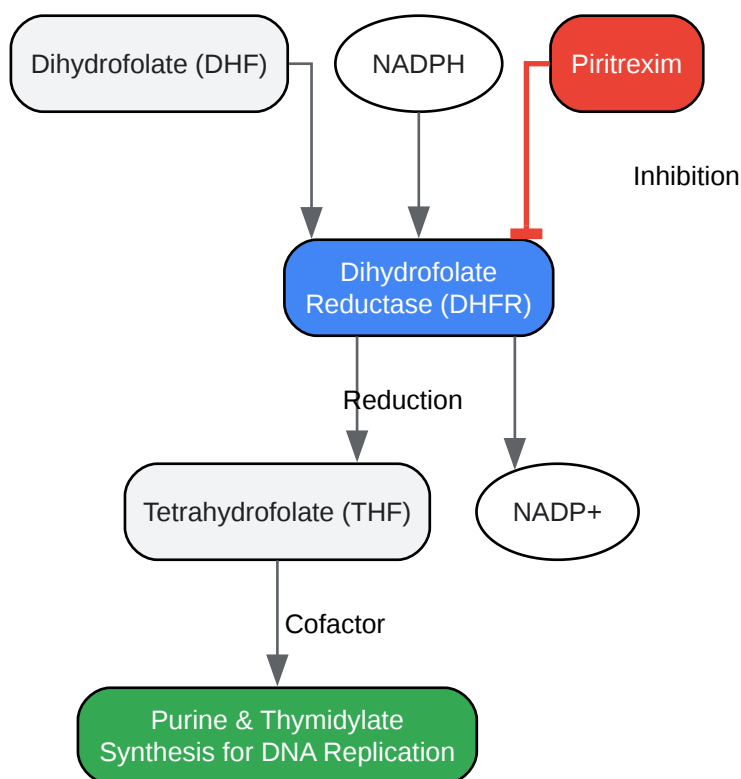
A thorough understanding of **piritrexim**'s physicochemical properties is essential for its effective use in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₉ N ₅ O ₂	--INVALID-LINK--
Molecular Weight	325.4 g/mol	--INVALID-LINK--
Appearance	Solid (form may vary)	N/A
Solubility in DMSO	≥ 10 mg/mL	Vendor Data
Water Solubility	Predicted: 0.064 mg/mL	--INVALID-LINK--
LogP (predicted)	2.23 - 2.44	--INVALID-LINK--

Note: Solubility can be vendor-specific. It is always recommended to consult the manufacturer's product data sheet.

Mechanism of Action: Dihydrofolate Reductase (DHFR) Inhibition

Piritrexim exerts its biological effects by inhibiting the enzyme dihydrofolate reductase (DHFR). DHFR is a critical enzyme in the folate metabolic pathway, responsible for the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are essential cofactors for the synthesis of purines and thymidylate, which are vital precursors for DNA synthesis and cell proliferation. By blocking DHFR, **piritrexim** depletes the intracellular pool of THF, leading to the inhibition of DNA synthesis and subsequent cell death.^{[1][2]} This mechanism makes DHFR a key target for anticancer therapies.



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Caption: **Piritrexim** inhibits DHFR, blocking the synthesis of THF and subsequent DNA replication.

Experimental Protocols

Preparation of a Concentrated **Piritrexim** Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM **piritrexim** stock solution in DMSO.

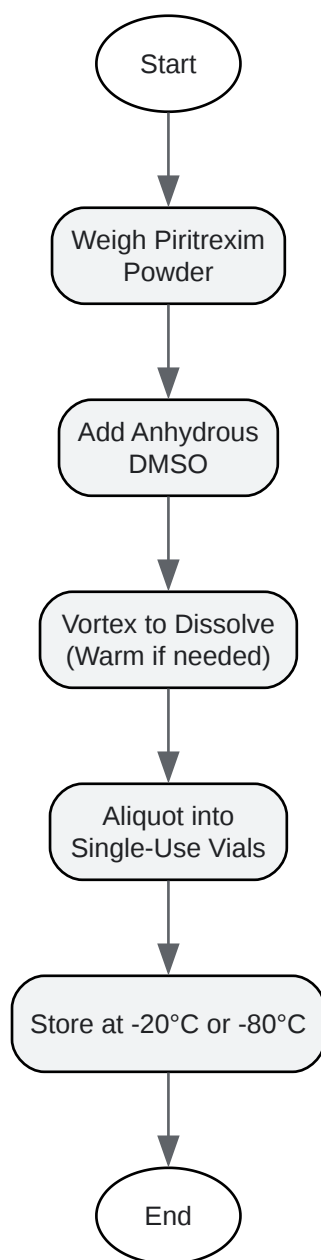
Materials:

- **Piritrexim** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Calibrated micropipettes

Procedure:

- Pre-weighing Preparation: Allow the **piritrexim** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing **Piritrexim**: Accurately weigh out the desired amount of **piritrexim** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.254 mg of **piritrexim** (Molecular Weight = 325.4 g/mol).
- Dissolution in DMSO: Add the appropriate volume of anhydrous DMSO to the **piritrexim** powder. For the example above, add 1 mL of DMSO.
- Ensuring Complete Solubilization: Tightly cap the vial and vortex thoroughly until the **piritrexim** is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- Storage Conditions: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] It is recommended to re-evaluate the efficacy of solutions stored at -20°C for more than one month.^[1]



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Caption: Workflow for preparing **piritrexim** stock solution in DMSO.

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the concentrated DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

- 10 mM **Piritrexim** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line
- Sterile tubes and micropipettes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **piritrexim** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentration. It is crucial to perform dilutions in a stepwise manner to prevent precipitation of the lipophilic compound.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[1\]](#)
- Vehicle Control: Always include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **piritrexim** used.

Example Dilution for a 10 μ M Working Solution:

- To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, perform a 1:1000 dilution.
- Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- The final DMSO concentration in this working solution will be 0.1%.

In Vitro Applications and Working Concentrations

Piritrexim is widely used in in vitro studies to assess its cytotoxic and anti-proliferative effects on various cancer cell lines. The effective concentration of **piritrexim** can vary significantly depending on the cell line and the duration of exposure. The half-maximal inhibitory concentration (IC₅₀) is a common metric used to quantify the potency of a compound.

Cell Line	Cancer Type	IC ₅₀ Value (μM)	Exposure Time (h)	Reference
A549	Lung Carcinoma	0.73	N/A	--INVALID-LINK--
NCI-H1299	Lung Carcinoma	1.72	N/A	--INVALID-LINK--
HL60	Promyelocytic Leukemia	8.92	N/A	--INVALID-LINK--
HS578T	Breast Cancer	~0.06 (for a similar DHFR inhibitor)	N/A	--INVALID-LINK--

Note: The provided IC₅₀ values are for reference and should be used as a starting point for determining the optimal working concentration for your specific experimental system.

Safety Precautions and Best Practices

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including gloves, a lab coat, and safety glasses, when handling **piritrexim** and DMSO.
- **Handling DMSO:** DMSO can facilitate the absorption of substances through the skin. Handle with care to avoid contact.
- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and will readily absorb water from the atmosphere. Use anhydrous DMSO and keep containers tightly sealed to maintain the integrity of the stock solution.
- **Light Sensitivity:** While not explicitly stated for **piritrexim**, many similar compounds are light-sensitive. It is good practice to store stock solutions in amber vials or protect them from light.
- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting the stock solution is critical to prevent degradation that can occur with multiple freeze-thaw cycles.

By adhering to these detailed protocols and best practices, researchers can ensure the preparation of stable and reliable **piritrexim** stock solutions, leading to more accurate and reproducible experimental outcomes.

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References

- 1. medchemexpress.cn [medchemexpress.cn]
- 2. dbaitalia.it [dbaitalia.it]
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